

6-Hydroxy-5-methyl-2-hexanone literature review

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 6-Hydroxy-5-methyl-2-hexanone

CAS No.: 68208-73-1

Cat. No.: B12690564

[Get Quote](#)

An In-depth Technical Guide to **6-Hydroxy-5-methyl-2-hexanone** and Its Isomers for Researchers, Scientists, and Drug Development Professionals.

This technical guide provides a comprehensive overview of **6-hydroxy-5-methyl-2-hexanone** and its closely related, more extensively studied isomers, 4-hydroxy-5-methyl-2-hexanone and 2-hydroxy-5-methyl-3-hexanone. Due to the limited availability of specific literature on **6-hydroxy-5-methyl-2-hexanone**, this review incorporates detailed information on its isomers to provide a broader context for researchers. The guide covers chemical and physical properties, synthesis methodologies, natural occurrence, and analytical techniques, with a focus on presenting quantitative data in a structured format and visualizing complex processes.

Chemical and Physical Properties

The physicochemical properties of **6-hydroxy-5-methyl-2-hexanone** and its isomers are crucial for their application in research and development. While experimental data is sparse, computed properties from reliable databases offer valuable insights.

Property	6-Hydroxy-5-methyl-2-hexanone	4-Hydroxy-5-methyl-2-hexanone	2-Hydroxy-5-methyl-3-hexanone	Data Source
Molecular Formula	C7H14O2	C7H14O2	C7H14O2	[1][2][3][4]
Molecular Weight	130.18 g/mol	130.18 g/mol	130.187 g/mol	[1][3][4]
IUPAC Name	6-hydroxy-5-methylhexan-2-one	4-hydroxy-5-methylhexan-2-one	2-hydroxy-5-methylhexan-3-one	[1][5][6]
CAS Number	68208-73-1	38836-21-4	246511-74-0	[1][4][5]
Boiling Point	Not available	199.5°C at 760 mmHg	172.206°C at 760 mmHg	[3][4][7]
Density	Not available	0.933 g/cm ³	0.933 g/cm ³	[3][4][7]
Refractive Index	Not available	1.429	1.429	[4][7]
Flash Point	Not available	78°C	63.915°C	[4][7]
XLogP3	0.3	0.6	1	[1][4][7]
Hydrogen Bond Donor Count	1	1	1	[1][4][7]
Hydrogen Bond Acceptor Count	2	2	2	[1][4][7]
Rotatable Bond Count	4	3	3	[1][4][7]

Synthesis Protocols

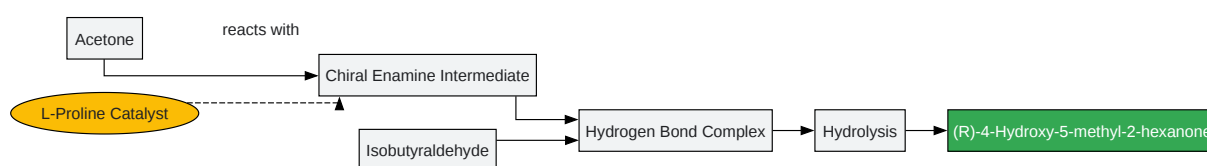
The synthesis of these hydroxy-ketones often involves stereoselective methods to obtain specific enantiomers, which is critical in drug development.

Enantioselective Synthesis of (R)-4-Hydroxy-5-methyl-2-hexanone via Aldol Condensation

A common method for synthesizing chiral β -hydroxy ketones is the L-proline catalyzed aldol condensation.[8]

Experimental Protocol:

- Acetone and isobutyraldehyde are reacted in the presence of L-proline as a chiral catalyst.[8]
- The ketone (acetone) is initially converted into a chiral enamine by the L-proline.[8]
- A hydrogen bond complex forms between the carboxylic acid moiety of the chiral enamine and the isobutyraldehyde, facilitating the delivery of the aldehyde to one face of the nucleophilic enamine.[8]
- Subsequent hydrolysis of the product yields the chiral β -hydroxyketone, (R)-4-hydroxy-5-methyl-2-hexanone.[8]
- The product is then characterized using ^1H and ^{13}C NMR spectroscopy, as well as IR spectroscopy. The enantiomeric excess is determined using polarimetry.[8]



[Click to download full resolution via product page](#)

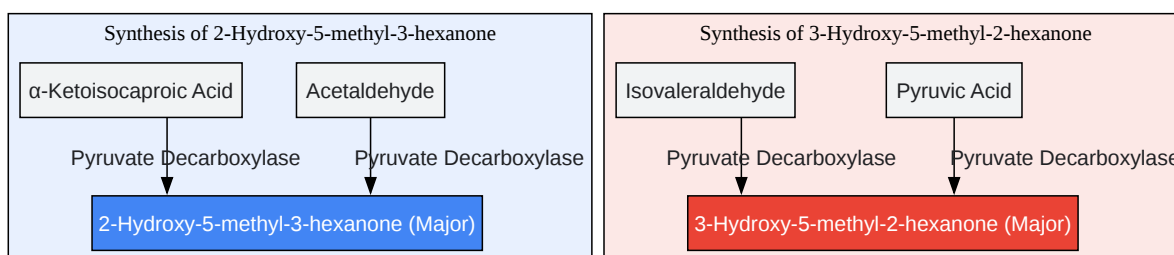
L-Proline Catalyzed Aldol Condensation Workflow

Enzymatic Synthesis of 2-Hydroxy-5-methyl-3-hexanone and 3-Hydroxy-5-methyl-2-hexanone

These compounds can be synthesized enzymatically, a method that is particularly useful for producing specific isomers found in nature.[9][10]

Experimental Protocol:

- Reaction 1 (for 2-hydroxy-5-methyl-3-hexanone):
 - A reaction mixture is prepared containing α -ketoisocaproic acid and acetaldehyde.[9][10]
 - The reaction is catalyzed by pyruvate decarboxylase from baker's yeast in a sodium citrate buffer containing thiamine diphosphate and magnesium sulfate.[10]
 - This reaction primarily yields 2-hydroxy-5-methyl-3-hexanone.[9][10]
- Reaction 2 (for 3-hydroxy-5-methyl-2-hexanone):
 - A similar reaction mixture is prepared using isovaleraldehyde and pyruvic acid.[9][10]
 - The same enzyme and buffer system are used.
 - This reaction mainly produces 3-hydroxy-5-methyl-2-hexanone.[9][10]
- Extraction: The resulting mixtures are extracted with diethyl ether for purification and analysis.[10]



[Click to download full resolution via product page](#)

Enzymatic Synthesis Pathways

Enantioselective Synthesis of 2-Hydroxy-5-methyl-3-hexanone

For higher enantiomeric excess, methods like Sharpless asymmetric dihydroxylation are employed.^{[9][11]}

Experimental Protocol:

- **Silyl Enol Ether Formation:** 5-methyl-3-hexanone is deprotonated with sodium bis(trimethylsilyl)amide (NaHMDS) in n-hexane, followed by reaction with chlorotrimethylsilane to produce 5-methyl-3-trimethylsiloxy-2-hexene.^{[9][11]}
- **Asymmetric Dihydroxylation:** The silyl enol ether is then subjected to Sharpless asymmetric dihydroxylation using AD-mix-β as the oxidant.^{[9][11]}
- This process yields optically active 2-hydroxy-5-methyl-3-hexanone with a reported 76.9% yield and 75.6% enantiomeric excess (ee).^{[9][11]}



[Click to download full resolution via product page](#)

Sharpless Asymmetric Dihydroxylation Workflow

Biological Activity and Natural Occurrence

While specific pharmacological activities for these compounds are not extensively documented, their presence in natural products is noteworthy.

- **Botanical Markers:** 2-hydroxy-5-methyl-3-hexanone and its isomer 3-hydroxy-5-methyl-2-hexanone are recognized as reliable botanical markers for eucalyptus honey.^[9] Their presence can be used to verify the floral origin of the honey.^[9]
- **Flavor and Fragrance:** Isomers such as 4-hydroxy-5-methyl-2-hexanone are described as key intermediates in the production of fragrances and flavors, often contributing floral and

fruity notes.[3]

Analytical Methods

The characterization of **6-hydroxy-5-methyl-2-hexanone** and its isomers relies on standard spectroscopic techniques.

Analytical Method	Compound	Observed Data / Link to Data	Reference
13C NMR	4-Hydroxy-5-methyl-2-hexanone	Spectra available at SpectraBase.	[12]
GC-MS	4-Hydroxy-5-methyl-2-hexanone	Kovats Retention Index: 954 (semi-standard non-polar). Mass spectra available from NIST.	[5]
GC-MS	2-hydroxy-5-methyl-3-hexanone & 3-hydroxy-5-methyl-2-hexanone	Used for identification in eucalyptus honey samples.	[10]

- Nuclear Magnetic Resonance (NMR): ¹H and ¹³C NMR are essential for structural elucidation.[8] For instance, in 4-hydroxy-5-methyl-2-hexanone, distinct signals would be expected for the methyl groups, the methylene protons, the methine proton adjacent to the hydroxyl group, and the hydroxyl proton itself.
- Mass Spectrometry (MS): GC-MS is a powerful tool for identifying these compounds in complex mixtures like honey extracts.[10] The fragmentation patterns provide a fingerprint for identification.
- Infrared (IR) Spectroscopy: IR spectroscopy is used to identify functional groups, such as the hydroxyl (-OH) and carbonyl (C=O) stretches, which are characteristic of these molecules.[8]

This guide serves as a foundational resource for professionals engaged in research and development involving **6-hydroxy-5-methyl-2-hexanone** and its isomers. The provided data

and protocols are intended to facilitate further investigation into the synthesis, properties, and potential applications of this class of compounds.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 6-Hydroxy-5-methyl-2-hexanone | C₇H₁₄O₂ | CID 10877153 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. GSRS [gsrs.ncats.nih.gov]
- 3. bocsci.com [bocsci.com]
- 4. lookchem.com [lookchem.com]
- 5. 4-Hydroxy-5-methyl-2-hexanone | C₇H₁₄O₂ | CID 256348 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Showing Compound 2-Hydroxy-5-methyl-3-hexanone (FDB009605) - FooDB [foodb.ca]
- 7. lookchem.com [lookchem.com]
- 8. www1.lasalle.edu [www1.lasalle.edu]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
- 11. researchgate.net [researchgate.net]
- 12. spectrabase.com [spectrabase.com]
- To cite this document: BenchChem. [6-Hydroxy-5-methyl-2-hexanone literature review]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12690564/docs#6-hydroxy-5-methyl-2-hexanone-literature-review>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)